

2,2-Dimethyl-N-pyridin-2-yl-propionamide molecular weight

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Compound of Interest

Compound Name: 2,2-Dimethyl-N-pyridin-2-yl-propionamide

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An In-depth Technical Guide to the Molecular Weight of 2,2-Dimethyl-N-pyridin-2-yl-propionamide

This guide provides a comprehensive technical overview of determining the molecular weight of **2,2-Dimethyl-N-pyridin-2-yl-propionamide**, a compound utilized in organic synthesis.^[1] For researchers, scientists, and professionals in drug development, an accurate determination of molecular weight is a foundational step in compound verification, characterization, and quality control. This document details the theoretical calculation, experimental determination via mass spectrometry and elemental analysis, and the synthesis of this data to ensure scientific integrity.

Compound Profile

2,2-Dimethyl-N-pyridin-2-yl-propionamide (CAS No: 86847-59-8) is a solid amide compound.^{[2][3]} Its identity and purity are critically linked to its molecular weight. Below is a summary of its key properties.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	[2][3]
Calculated Molecular Weight	178.23 g/mol	[2]
Monoisotopic Mass	178.110613 g/mol	[2]
CAS Number	86847-59-8	[1][2][3]
Synonyms	2-(Pivaloylamino)pyridine, N-(Pyridin-2-yl)pivalamide	[3]
Physical Form	Solid	[2][3]
Melting Point	71-75 °C	[1][2]

Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms.

[4] The molecular formula for **2,2-Dimethyl-N-pyridin-2-yl-propionamide** is C₁₀H₁₄N₂O. [2][3]

The calculation based on the atomic weights of Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O) is as follows:

- Carbon (C): 10 atoms × 12.011 u = 120.110 u
- Hydrogen (H): 14 atoms × 1.008 u = 14.112 u
- Nitrogen (N): 2 atoms × 14.007 u = 28.014 u
- Oxygen (O): 1 atom × 15.999 u = 15.999 u

Total Molecular Weight = 120.110 + 14.112 + 28.014 + 15.999 = 178.235 u

This calculated value serves as the benchmark for experimental verification.

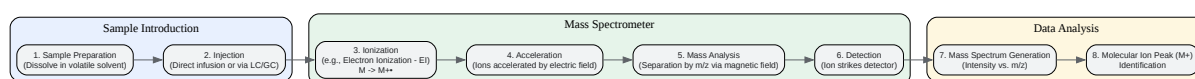
Experimental Verification of Molecular Weight

Relying solely on theoretical calculations is insufficient for scientific validation. Experimental methods are required to confirm the molecular structure and purity of a synthesized or isolated

compound. Mass spectrometry and elemental analysis are two cornerstone techniques for this purpose.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.[5] This allows for the precise determination of a compound's molecular weight. The peak with the highest m/z value in the spectrum typically corresponds to the molecular ion (M^+), which represents the intact molecule with one electron removed.[5][6]



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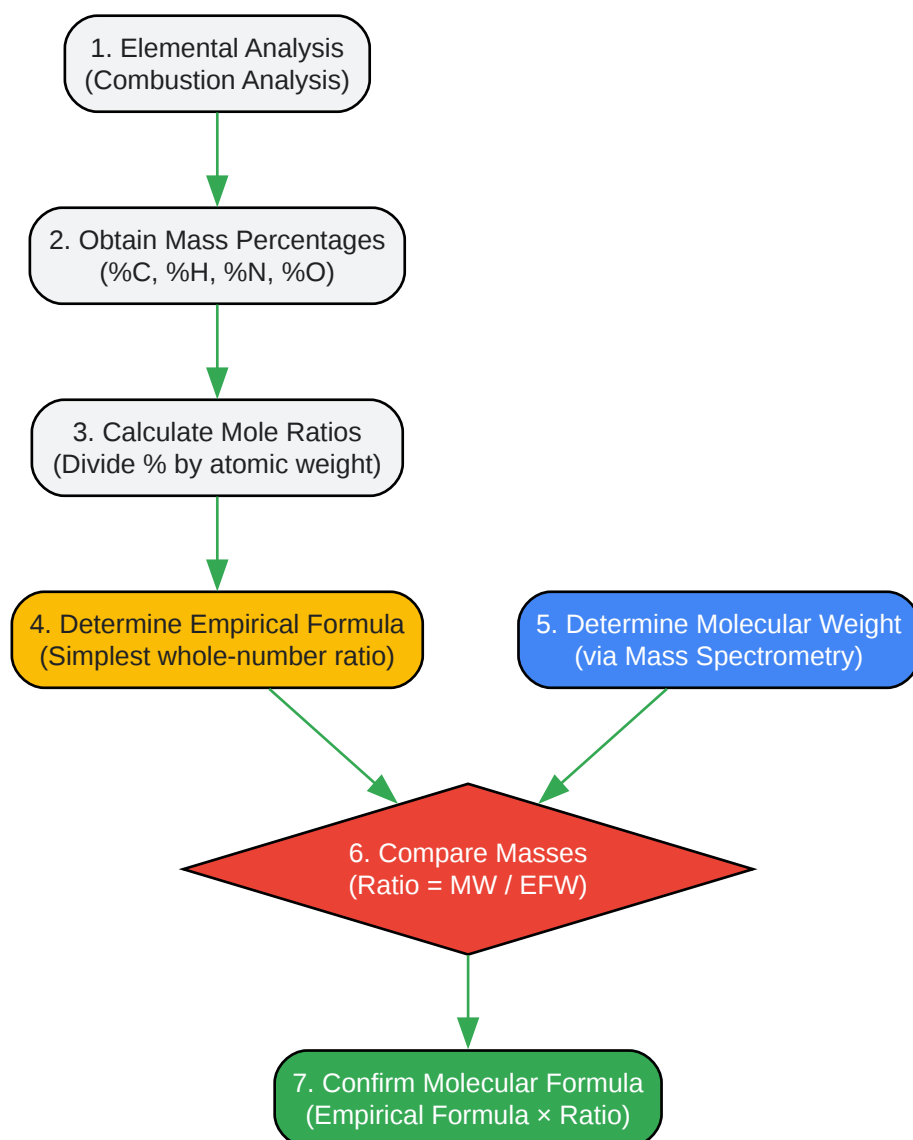
Caption: Workflow for molecular weight determination using mass spectrometry.

- Sample Preparation: Accurately weigh approximately 1-2 mg of **2,2-Dimethyl-N-pyridin-2-yl-propionamide** and dissolve it in a suitable volatile solvent like methanol or dichloromethane.
- Instrument Setup:
 - Introduce the sample into the mass spectrometer. For volatile compounds, this can be done via a direct insertion probe or gas chromatography (GC) inlet.
 - Set the ionization energy, typically to 70 eV for EI, which is sufficient to cause ionization without excessive fragmentation.
- Ionization and Analysis: The sample molecules are bombarded with electrons, causing an electron to be ejected and forming a positively charged molecular ion ($M^+\bullet$).[6][7] These ions are then accelerated and deflected by a magnetic field, which separates them based on their mass-to-charge ratio.[5]

- Data Interpretation:
 - The detector records the abundance of ions at each m/z value.
 - Examine the resulting mass spectrum for the peak with the highest m/z value. For **2,2-Dimethyl-N-pyridin-2-yl-propionamide**, this peak is expected at approximately $m/z = 178$.^{[2][3]}
 - This peak confirms that the molecular weight of the compound is consistent with its molecular formula. The presence of a smaller peak at $M+1$ ($m/z = 179$) is expected due to the natural abundance of the ^{13}C isotope.^[7]

Elemental Analysis (EA)

Elemental analysis provides the mass percentages of the elements (carbon, hydrogen, nitrogen, etc.) within a compound.^[8] This data is used to determine the empirical formula, which is the simplest whole-number ratio of atoms in the molecule.^{[8][9]} By comparing the empirical formula mass to the molecular weight determined by mass spectrometry, the true molecular formula can be confirmed.^[10]



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Caption: Logical workflow for determining a molecular formula.

- **Sample Preparation:** A small, precisely weighed amount of the purified compound (typically 1-3 mg) is placed in a tin capsule.
- **Combustion:** The sample is combusted in a furnace at high temperatures (~900-1000 °C) in a stream of pure oxygen. This process converts carbon to CO₂, hydrogen to H₂O, and nitrogen to N₂ gas.

- Separation and Detection: The combustion gases are passed through a series of columns that separate them. The amount of each gas is quantified using a thermal conductivity detector.
- Calculation:
 - From the amounts of CO₂, H₂O, and N₂ detected, the instrument's software calculates the mass percentages of C, H, and N in the original sample. Oxygen is typically determined by difference.
 - Expected Percentages for C₁₀H₁₄N₂O:
 - %C = $(120.11 / 178.23) \times 100\% = 67.40\%$
 - %H = $(14.112 / 178.23) \times 100\% = 7.92\%$
 - %N = $(28.014 / 178.23) \times 100\% = 15.72\%$
 - %O = $(15.999 / 178.23) \times 100\% = 8.98\%$
- Formula Derivation: The experimentally determined percentages are used to calculate the empirical formula.^[11] For example, dividing the percentages by the respective atomic weights gives a molar ratio. This ratio is then simplified to the smallest whole numbers to yield the empirical formula, which for this compound is C₁₀H₁₄N₂O.
- Validation: The mass of the empirical formula (178.23 u) is compared to the molecular weight from the mass spectrum (m/z = 178). Since they match, the empirical formula is also the molecular formula.

Conclusion: A Self-Validating System

The determination of the molecular weight of **2,2-Dimethyl-N-pyridin-2-yl-propionamide** is a multi-faceted process that ensures the highest degree of scientific trust. The synergy between theoretical calculation, mass spectrometry, and elemental analysis creates a self-validating system. The theoretical calculation provides an expected value. Mass spectrometry directly measures the mass of the intact molecule, providing a precise molecular weight.^[4] Finally, elemental analysis confirms the underlying atomic composition, validating that the measured

molecular weight corresponds to the correct molecular formula. This rigorous approach is fundamental to ensuring the identity, purity, and quality of chemical compounds in research and development.

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